

Health and Safety in the Handling of Tetracosyl Acrylate: A Technical Guide

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Compound of Interest

Compound Name: Tetracosyl acrylate

Cat. No.: B3053072

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Introduction

Tetracosyl acrylate (C₂₇H₅₂O₂), a long-chain acrylate ester, is a chemical compound utilized in various research and development applications. Given its chemical nature as an acrylate, a thorough understanding of its potential health and safety hazards is paramount for personnel handling this substance. This technical guide provides a comprehensive overview of the available data on the safe handling of **Tetracosyl acrylate**, drawing upon information from structurally similar long-chain acrylates to address data gaps. All personnel should be thoroughly trained on the procedures outlined in this document and have access to the appropriate personal protective equipment (PPE) and emergency response resources.

Physicochemical Properties

Understanding the physicochemical properties of **Tetracosyl acrylate** is fundamental to its safe handling and storage. The following table summarizes the key properties.

Property	Value	Reference
CAS Number	50698-54-9	[1]
Molecular Formula	C27H52O2	[1]
Molecular Weight	408.70 g/mol	[1]
Appearance	Data not available; likely a solid at room temperature based on long alkyl chain	
Boiling Point	481.8 °C at 760 mmHg	[1]
Flash Point	190.3 °C	[1]
Density	0.864 g/cm ³	[1]
Solubility	Expected to have low solubility in water due to its long hydrophobic alkyl chain.	

Toxicological Profile

Direct toxicological data for **Tetracosyl acrylate** is limited. Therefore, the toxicological profile is inferred from data on other long-chain acrylate esters and the general properties of the acrylate class. Acrylates are known to be skin and eye irritants, and some can be skin sensitizers.

Acute Toxicity

No specific acute toxicity data is available for **Tetracosyl acrylate**. For other long-chain acrylates, acute toxicity is generally low.

Irritation and Sensitization

Acrylate esters are known to cause skin and eye irritation. Long-chain acrylates are generally considered to be less irritating than their short-chain counterparts. However, due to the presence of the acrylate group, **Tetracosyl acrylate** should be handled as a potential skin and eye irritant.

Some acrylates are also known to be skin sensitizers, meaning they can cause an allergic reaction upon repeated contact.[2] The sensitizing potential of long-chain acrylates is not as well-characterized as that of shorter-chain acrylates.

Genotoxicity and Carcinogenicity

Studies on lower alkyl acrylates have shown a lack of genotoxic activity in vivo.[3]

Carcinogenicity studies on some lower acrylates have indicated that tumors observed at the point of contact are likely due to chronic irritation and are not considered relevant for human cancer risk under normal handling conditions.[3] The International Agency for Research on Cancer (IARC) has classified some lower acrylates as "possibly carcinogenic to humans" (Group 2B).[4] There is no specific data on the genotoxicity or carcinogenicity of **Tetracosyl acrylate**.

Occupational Exposure Limits

There are no specific occupational exposure limits (OELs) established for **Tetracosyl acrylate**. However, OELs for other acrylates can provide guidance for maintaining a safe working environment.

Substance	Limit	Organization
Ethyl Acrylate	TLV-TWA: 5 ppm	ACGIH[1]
PEL-TWA: 25 ppm	OSHA[5]	
Methyl Acrylate	TLV-TWA: 2 ppm (Skin, DSEN)	ACGIH[6]
PEL-TWA: 10 ppm	OSHA[7]	
Hydroxypropyl Acrylate	TLV-TWA: 0.5 ppm	ACGIH[8]

TWA: Time-Weighted Average; PEL: Permissible Exposure Limit; TLV: Threshold Limit Value; Skin: Skin absorption is a potential route of exposure; DSEN: Dermal Sensitizer.

Given the lack of specific data for **Tetracosyl acrylate**, it is prudent to handle it with engineering controls and work practices that minimize exposure to the lowest feasible level.

Health and Safety Handling Procedures

Engineering Controls

- Ventilation: Work with **Tetracosyl acrylate** should be conducted in a well-ventilated area, preferably in a chemical fume hood, especially when heating or creating aerosols.
- Containment: Use appropriate containment measures to prevent the release of dust or vapors into the work environment.

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield are mandatory to prevent eye contact.
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile or butyl rubber) and a lab coat. Change gloves immediately if they become contaminated.
- Respiratory Protection: If working outside of a fume hood or if there is a potential for generating dust or aerosols, a NIOSH-approved respirator with an organic vapor cartridge may be necessary.

Hygiene Practices

- Wash hands thoroughly with soap and water after handling **Tetracosyl acrylate** and before eating, drinking, or smoking.
- Do not store or consume food and beverages in areas where chemicals are handled.
- Remove contaminated clothing and wash it before reuse.

Storage

- Store **Tetracosyl acrylate** in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from heat, sparks, and open flames.
- Store away from incompatible materials such as strong oxidizing agents, acids, and bases.

Emergency Procedures

Spills

- Minor Spills:
 - Alert others in the area.
 - Wear appropriate PPE.
 - Contain the spill with an inert absorbent material (e.g., vermiculite, sand).
 - Collect the absorbed material into a sealed container for proper disposal.
 - Clean the spill area with soap and water.
- Major Spills:
 - Evacuate the area immediately.
 - Alert emergency response personnel.
 - Prevent entry into the spill area.

First Aid

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation develops or persists.
- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give them one or two glasses of water to drink. Seek immediate medical attention.^[9]

Experimental Protocols for Safety Assessment

The following are summaries of standard OECD guidelines for assessing the toxicological properties of chemicals like **Tetracosyl acrylate**.

OECD 439: In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method

- Principle: This in vitro test uses a reconstructed human epidermis (RhE) model to assess the potential of a chemical to cause skin irritation.
- Methodology: A small amount of the test substance is applied topically to the surface of the RhE tissue. After a defined exposure period, the cell viability of the tissue is measured, typically using the MTT assay. A reduction in cell viability below a certain threshold indicates that the substance is an irritant.
- Data Interpretation:
 - Mean tissue viability > 50%: Non-irritant
 - Mean tissue viability ≤ 50%: Irritant

OECD 492: Reconstructed Human Cornea-like Epithelium (RhCE) Test Method for Identifying Chemicals Not Requiring Classification and Labelling for Eye Irritation or Serious Eye Damage

- Principle: This in vitro method utilizes a reconstructed human cornea-like epithelium (RhCE) model to identify chemicals that do not cause serious eye damage or eye irritation.
- Methodology: The test chemical is applied to the surface of the RhCE tissue. After the exposure period, tissue viability is determined using a quantitative assay (e.g., MTT).
- Data Interpretation:
 - Mean tissue viability > 50%: Non-irritant (No Category)

- Mean tissue viability $\leq 50\%$: Requires further testing to determine the specific irritation category.

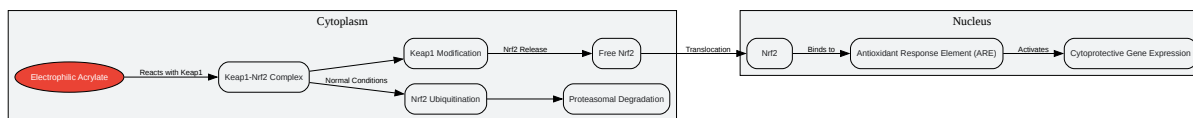
OECD 442D: In Vitro Skin Sensitisation: ARE-Nrf2 Luciferase Test Method

- Principle: This assay assesses the potential of a chemical to induce skin sensitization by measuring the activation of the Keap1-Nrf2 antioxidant response element (ARE) pathway in a keratinocyte cell line.
- Methodology: A genetically modified human keratinocyte cell line containing a luciferase reporter gene under the control of an ARE is exposed to the test chemical. An increase in luciferase activity indicates activation of the Nrf2 pathway, which is a key event in the skin sensitization process.
- Data Interpretation: A substance is classified as a sensitizer if it induces a statistically significant increase in luciferase activity above a certain threshold.

Signaling Pathways in Acrylate-Induced Skin Effects

Keap1-Nrf2 Signaling Pathway in Skin Sensitization

The Keap1-Nrf2 pathway is a critical cellular defense mechanism against oxidative and electrophilic stress. Many chemical sensitizers, including some acrylates, are electrophiles that can react with cysteine residues on the Keap1 protein. This modification disrupts the Keap1-Nrf2 complex, leading to the stabilization and nuclear translocation of the transcription factor Nrf2. In the nucleus, Nrf2 binds to the Antioxidant Response Element (ARE) in the promoter region of various cytoprotective genes, leading to their transcription. This pathway is a key initiating event in the adverse outcome pathway for skin sensitization.[\[10\]](#)[\[11\]](#)

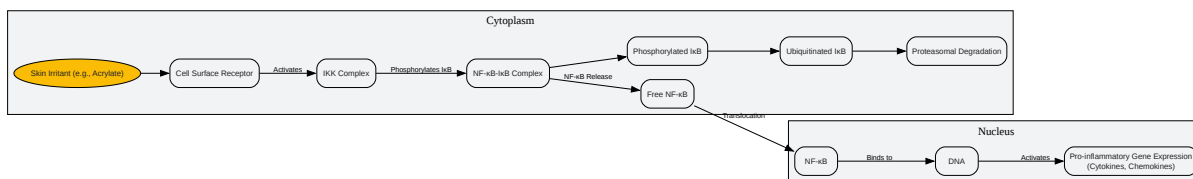


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Caption: Keap1-Nrf2 signaling pathway activation by electrophilic acrylates.

NF- κ B Signaling Pathway in Skin Irritation

The Nuclear Factor-kappa B (NF- κ B) signaling pathway is a central regulator of inflammation. Skin irritants can activate this pathway in keratinocytes, leading to the production of pro-inflammatory cytokines and chemokines. In its inactive state, NF- κ B is sequestered in the cytoplasm by inhibitor of κ B (I κ B) proteins. Upon stimulation by an irritant, the I κ B kinase (IKK) complex is activated, which then phosphorylates I κ B proteins, targeting them for ubiquitination and proteasomal degradation. This allows NF- κ B to translocate to the nucleus and induce the expression of inflammatory genes.[12][13]



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Caption: NF- κ B signaling pathway activation by skin irritants.

Conclusion

While specific toxicological data for **Tetracosyl acrylate** is not readily available, a conservative approach to handling is warranted based on the known hazards of the acrylate class of compounds. This includes the use of appropriate engineering controls, personal protective equipment, and adherence to strict hygiene practices. In the absence of specific data, it is prudent to treat **Tetracosyl acrylate** as a potential skin and eye irritant and a potential skin sensitizer. The experimental protocols and signaling pathway information provided in this guide offer a framework for further safety assessment and a deeper understanding of the potential biological effects of this compound. All personnel working with **Tetracosyl acrylate** must be familiar with and adhere to the safety precautions outlined in this document to ensure a safe working environment.

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